

# Reference Retention Index Data for 8-Methyl-1-nonene

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## Compound Focus: 8-Methyl-1-nonene

CAS No.: 26741-24-2

Cat. No.: S13141271

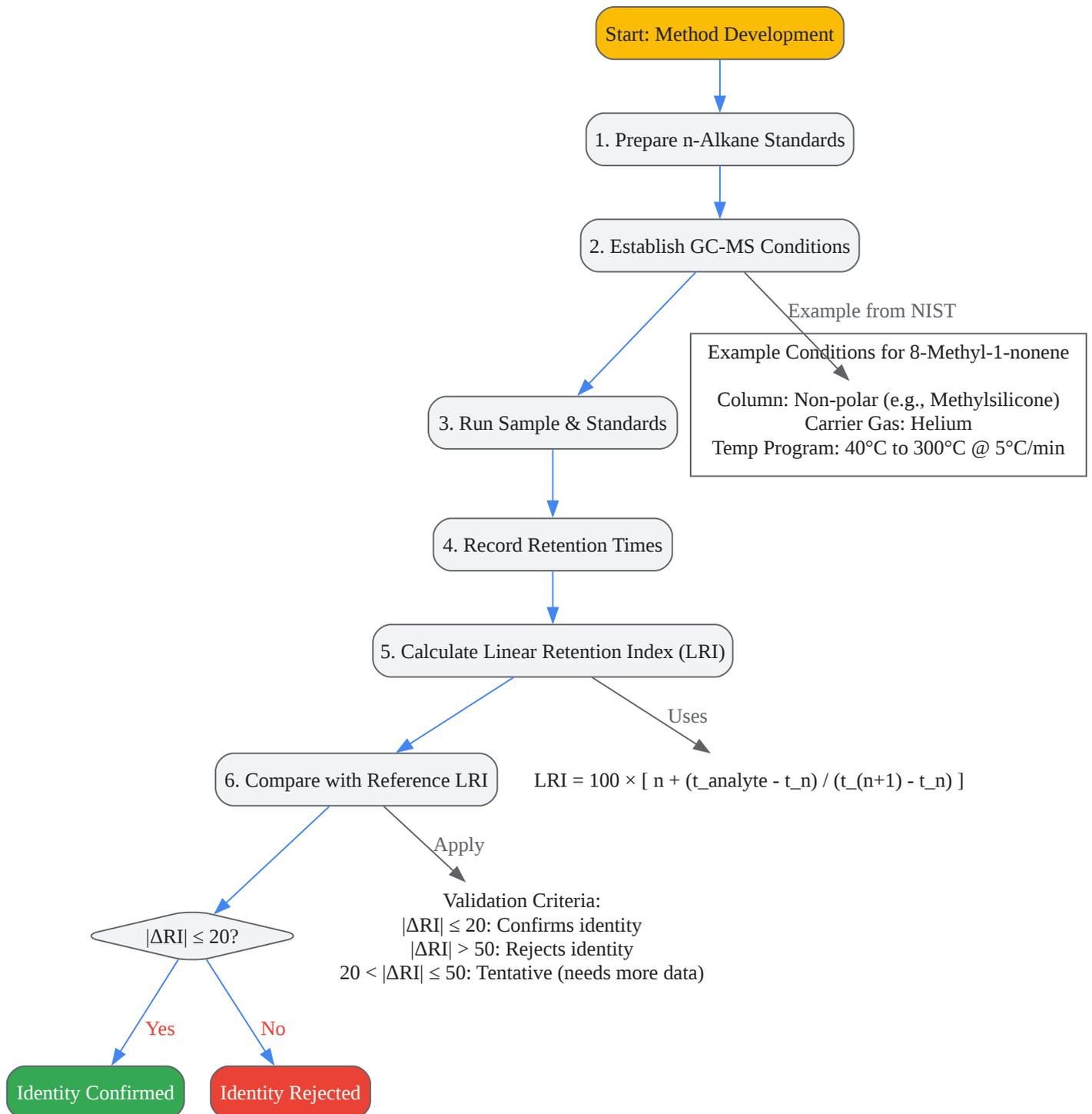
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The following table compiles the key reference data found for **8-Methyl-1-nonene**, which can be used as a benchmark for validation.

Compound Name	Linear Retention Index (LRI)	Column Type / Active Phase	Temperature Program	Data Source
8-Methyl-1-nonene	955 [1]	Capillary / Cross-Linked Methylsilicone [1]	Start: 40 °C, End: 300 °C, Rate: 5 °C/min [1]	NIST WebBook (Van Den Dool and Kratz RI) [1]

## Experimental Protocols for Retention Index Validation

To validate a compound's identity using retention indices, the general workflow involves analyzing the compound alongside a series of n-alkane standards under the same chromatographic conditions.



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Diagram title: GC-MS Retention Index Validation Workflow

## Detailed Methodology

- **n-Alkane Standards:** A homologous series of n-alkanes (e.g., C7 to C40) is analyzed to create a retention time calibration curve. The retention times of these standards are used to convert the sample's retention time into a unitless retention index [2].
- **GC-MS Conditions:** The experimental conditions, particularly the **column stationary phase** and **temperature program**, should closely match those under which the reference data was acquired for a valid comparison [3] [1] [4]. Using a non-polar column, like the methylsilicone referenced in the NIST data, is standard practice.
- **LRI Calculation:** The Linear Retention Index (LRI) is calculated using the formula in the diagram, where n is the carbon number of the alkane eluting before the analyte,  $t_{\text{analyte}}$  is the retention time of **8-Methyl-1-nonene**,  $t_n$  is the retention time of the n-alkane with n carbons, and  $t_{(n+1)}$  is the retention time of the n-alkane with n+1 carbons [2]. This calculation interpolates the analyte's retention behavior relative to the standards.
- **Validation Criteria:** After calculating the experimental LRI, it is compared to the reference value. A peer-reviewed strategy suggests that an absolute difference ( **$|\Delta\text{RI}|$** ) of **20 index units or less** strongly corroborates the identity proposed by mass spectral matching. A  **$|\Delta\text{RI}|$  greater than 50** generally leads to the rejection of the proposed identity, while values between 20 and 50 are considered tentative and require further investigation [5].

## Key Factors Influencing Retention Index Data

When planning your validation, consider these critical factors that can cause retention index values to vary:

- **Column Characteristics:** The type of column (**polar vs. non-polar**), its length, internal diameter, and film thickness significantly impact retention times and must be documented [3] [4].
- **Temperature Program:** The retention index for a compound analyzed under a **temperature ramp** (LRI) can differ from one analyzed under **isothermal** conditions (Kováts Index) [3] [4] [2]. Always

confirm which type of index your reference data represents.

- **Carrier Gas and Flow Rate:** Variations in carrier gas (e.g., Helium vs. Hydrogen) and its flow rate can alter retention times. Using a constant flow mode is recommended for better reproducibility [4] [2].

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## References

1. 1-Nonene, 8-methyl - the NIST WebBook [webbook.nist.gov]
2. Development and validation of analytical method for ... [sciencedirect.com]
3. Qualitative Methods of GC/MS Analysis:Retention Time ... [shimadzu.com]
4. iMatch: A retention index tool for analysis of gas ... [pmc.ncbi.nlm.nih.gov]
5. Use of the Retention Index to Secure Correct Identities in ... [nelsonlabs.com]

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